Foreword: The Criticality of Purity in Drug Development

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Compound of Interest

Compound Name:	*Methyl 2,5-dibromonicotinate*
CAS No.:	*78686-82-5*
Cat. No.:	*B1315277*

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In the landscape of pharmaceutical research and drug development, the starting materials and intermediates used in the synthesis of Active Pharmaceutical Ingredients (APIs) are of paramount importance. **Methyl 2,5-dibromonicotinate**, a key heterocyclic building block, is frequently employed in the synthesis of complex molecules, including nicotinic receptor modulators and kinase inhibitors.[1] Its purity is not merely a quality metric; it is a critical determinant of the safety, efficacy, and reproducibility of the final drug substance. Undesired chemical substances, or impurities, can have no therapeutic benefit and may even pose a health risk.[2] This guide provides a comprehensive framework for the robust analytical assessment of **Methyl 2,5-dibromonicotinate**, grounding its methodologies in the principles of scientific integrity and regulatory compliance as outlined by the International Council for Harmonisation (ICH).

Physicochemical Profile of **Methyl 2,5-dibromonicotinate**

A thorough understanding of the analyte's properties is the foundation of any analytical strategy. These characteristics influence the choice of chromatographic conditions, solvents, and detection methods.

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Property	Value	Source
IUPAC Name	methyl 2,5-dibromopyridine-3-carboxylate	PubChem[3]
Molecular Formula	$C_7H_5Br_2NO_2$	PubChem[3]
Molecular Weight	294.93 g/mol	PubChem[3]
CAS Number	78686-82-5	PubChem[3]
Melting Point	48-49 °C	MySkinRecipes[1]
Predicted Boiling Point	279.1±20.0 °C	MySkinRecipes[1]
Predicted Density	1.928±0.06 g/cm³	MySkinRecipes[1]

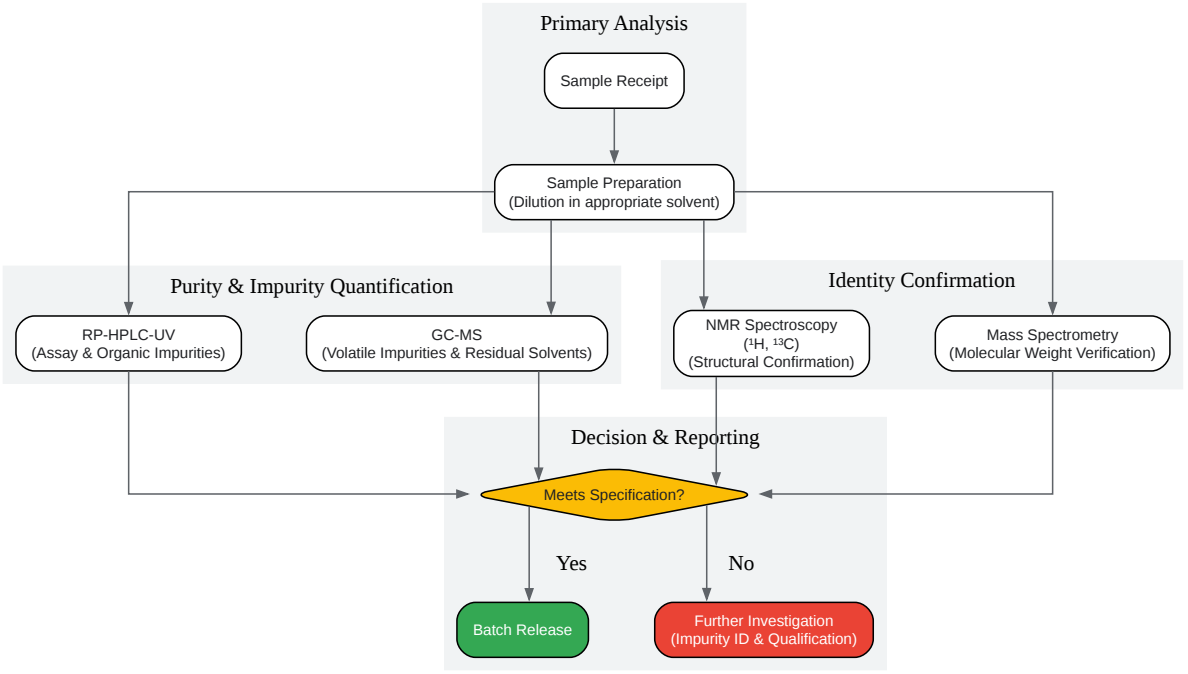
Chemical Structure:

Caption: Structure of **Methyl 2,5-dibromonicotinate**.

The Analytical Control Strategy: A Multi-modal Approach

No single analytical technique can provide a complete picture of a compound's purity. A robust control strategy employs a combination of orthogonal methods, each providing unique and complementary information. This ensures that all potential impurities—organic, inorganic, and residual solvents—are adequately controlled.[4][5]

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Caption: A comprehensive analytical workflow for purity assessment.

Chromatographic Techniques for Separation and Quantification

Chromatography is the cornerstone of purity analysis, enabling the separation of the main compound from closely related impurities.

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High-Performance Liquid Chromatography (HPLC)

Causality: Reversed-phase HPLC (RP-HPLC) is the primary technique for quantifying the purity of **Methyl 2,5-dibromonicotinate** and its non-volatile organic impurities. The C18 stationary phase provides excellent separation for moderately polar compounds like this halogenated pyridine derivative. UV detection is suitable due to the presence of the chromophoric pyridine ring.

Protocol: Purity Determination by RP-HPLC

- Instrumentation: HPLC system with a UV/Vis or Diode Array Detector (DAD).
- Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Mobile Phase:
  - Component A: 0.1% Phosphoric acid in Water.
  - Component B: Acetonitrile.
- Elution Program: Isocratic elution with a mixture of Acetonitrile and Phosphate Buffer (e.g., 60:40 v/v) is a good starting point.[6] A gradient may be required to resolve all impurities.
  - Example Gradient: 0-25 min, 40-80% B; 25-30 min, 80% B; 30.1-35 min, 40% B.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 220-260 nm. A DAD allows for peak purity assessment.[6][7]
- Injection Volume: 10 µL.
- Sample Preparation: Accurately weigh ~10 mg of **Methyl 2,5-dibromonicotinate** and dissolve in 10 mL of Acetonitrile to prepare a 1 mg/mL stock solution. Further dilute as necessary.
- Analysis:

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- Inject a blank (diluent) to establish the baseline.
- Inject the sample solution.
- Calculate the purity by area normalization: % Purity = (Area of Main Peak / Total Area of All Peaks) * 100.
- Quantify specific impurities using a reference standard if available.

Validation Considerations: The method must be validated according to ICH Q2(R2) guidelines, assessing parameters like specificity, linearity, range, accuracy, precision, and robustness.[8][9] Specificity is crucial and can be demonstrated through forced degradation studies to ensure degradation products do not co-elute with the main peak.[10]

Gas Chromatography-Mass Spectrometry (GC-MS)

Causality: GC-MS is ideal for identifying and quantifying volatile organic impurities and residual solvents. The compound's predicted boiling point makes it suitable for GC analysis.[1] The mass spectrometer provides definitive identification of separated components based on their mass-to-charge ratio and fragmentation patterns.

Protocol: Analysis of Volatile Impurities by GC-MS

- Instrumentation: Gas chromatograph coupled to a Mass Spectrometer (e.g., single quadrupole).
- Column: HP-5ms (5%-phenyl)-methylpolysiloxane, 30 m x 0.25 mm ID, 0.25 µm film thickness.[11]
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injector Temperature: 250°C.
- Oven Temperature Program:
  - Initial temperature: 70°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.

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- Hold: 5 minutes at 280°C.

- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: 40-400 amu.
- Sample Preparation: Prepare a solution of ~1 mg/mL in a suitable solvent like Methanol or Dichloromethane.
- Analysis:
  - Inject the sample.
  - Identify peaks by comparing their mass spectra with a reference library (e.g., NIST).
  - Quantify using an internal standard or by area percent, assuming similar response factors for related impurities.

Spectroscopic Techniques for Structural Elucidation

Spectroscopic methods provide irrefutable proof of the compound's identity and structural integrity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: NMR is the most powerful technique for unambiguous structure determination.[12] ^{1}H NMR confirms the proton environment, including the number of protons and their connectivity, while ^{13}C NMR confirms the carbon skeleton. It can detect impurities with different structural frameworks, even if they co-elute in chromatography.

- ^{1}H NMR: For **Methyl 2,5-dibromonicotinate** ($C_7H_5Br_2NO_2$), the spectrum is expected to show:
  - A singlet for the methyl ($–OCH_3$) protons (~3.9 ppm).

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- Two doublets in the aromatic region for the two pyridine ring protons (~8.0-8.5 ppm), showing coupling to each other.

- ^{13}C NMR: The spectrum will show seven distinct carbon signals corresponding to the methyl group, the carbonyl group, and the five carbons of the pyridine ring.

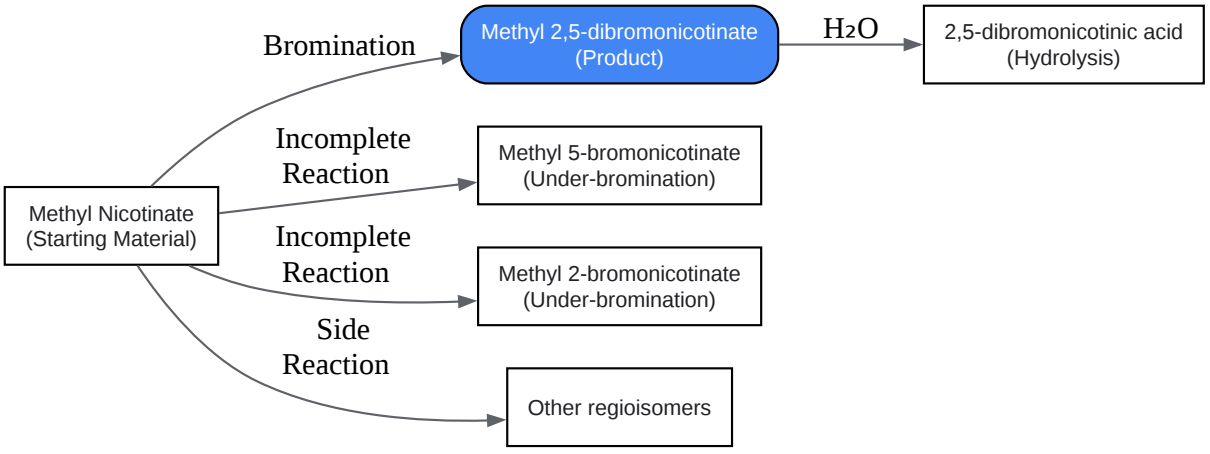
The absence of unexpected signals is a strong indicator of high purity. Quantitative NMR (qNMR) can also be used for an accurate assay without the need for a specific reference standard of the compound itself.

Mass Spectrometry (MS)

Causality: High-resolution mass spectrometry (HRMS) provides an exact mass measurement, which can confirm the elemental composition of the molecule. For $C_7H_5Br_2NO_2$, the monoisotopic mass is 292.8687 Da.[3] A measured mass within a few ppm of this value confirms the molecular formula.

Impurity Profiling and Control

Understanding potential impurities is key to developing specific analytical methods to control them. Impurities can arise from starting materials, by-products of the synthesis, or degradation. [2]



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Caption: Potential impurity pathways from synthesis and degradation.

ICH Q3A(R2) Thresholds: The control of these impurities is governed by ICH guidelines, which set thresholds for reporting, identification, and toxicological qualification based on the maximum daily dose of the final drug.[13]

Threshold	Maximum Daily Dose ≤ 2 g/day
Reporting Threshold	0.05%
Identification Threshold	0.10% or 1.0 mg/day (whichever is lower)
Qualification Threshold	0.15% or 1.0 mg/day (whichever is lower)

Source: Adapted from ICH Q3A(R2) Guideline[13]

Any impurity observed at or above the identification threshold must be structurally characterized (e.g., using MS and NMR).[2] Any impurity exceeding the qualification threshold requires toxicological data to demonstrate its safety.[13]

Conclusion

The purity assessment of **Methyl 2,5-dibromonicotinate** is a multi-faceted process that requires a strategic combination of orthogonal analytical techniques. By integrating high-resolution chromatographic methods for separation and quantification with powerful spectroscopic techniques for identity confirmation, a complete and reliable purity profile can be established. Adherence to a robust validation strategy, framed by ICH guidelines, ensures that these methods are suitable for their intended purpose. This rigorous analytical oversight is fundamental to guaranteeing the quality of this critical intermediate and, ultimately, the safety and efficacy of the medicines it is used to create.

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